

dissolving 3-Amino-5-hydroxybenzoic acid hydrochloride for experiments

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Compound of Interest

Compound Name: 3-Amino-5-hydroxybenzoic acid
hydrochloride

Cat. No.: B111875

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Technical Support Center: 3-Amino-5-hydroxybenzoic acid hydrochloride

Welcome to the technical support center for **3-Amino-5-hydroxybenzoic acid hydrochloride**. This guide provides researchers, scientists, and drug development professionals with essential information for the effective use of this compound in experiments. Find troubleshooting advice, frequently asked questions, and detailed protocols to ensure smooth and accurate results.

Frequently Asked Questions (FAQs)

Q1: What is **3-Amino-5-hydroxybenzoic acid hydrochloride** and what is its primary application in research?

3-Amino-5-hydroxybenzoic acid (AHBA) is an aromatic amino acid. In research, it is primarily known as a key biosynthetic precursor to the mC7N unit of ansamycin antibiotics, such as geldanamycin and ansatrienin A, as well as the antitumor antibiotic mitomycin C.[1] It is a crucial intermediate in the aminoshikimate pathway, a variant of the shikimate pathway, in various microorganisms.[2]

Q2: What are the general solubility properties of **3-Amino-5-hydroxybenzoic acid hydrochloride**?

As a hydrochloride salt, **3-Amino-5-hydroxybenzoic acid hydrochloride** is generally more soluble in aqueous solutions compared to its free base form due to the protonation of the amino group. The solubility is expected to be pH-dependent. In acidic to neutral solutions, it will exist in its more soluble ionized form. However, in basic solutions, it may convert to the less soluble free base. For organic solvents, the free base form is reported to be soluble in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).^{[3][4]}

Q3: How should I store **3-Amino-5-hydroxybenzoic acid hydrochloride** and its solutions?

Solid **3-Amino-5-hydroxybenzoic acid hydrochloride** should be stored at room temperature, protected from light.^[5] Stock solutions, once prepared, should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -20°C for up to a year or at -80°C for up to two years.^{[1][2]}

Experimental Protocols and Dissolution Guides

Quantitative Solubility Data

The solubility of 3-Amino-5-hydroxybenzoic acid (free base) has been reported in common organic solvents. Data for the hydrochloride salt in aqueous buffers is less available, but its solubility is expected to be influenced by pH.

Solvent	Reported Solubility of Free Base	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	~3 mg/mL[3][4]	~19.6 mM	A common solvent for preparing concentrated stock solutions.
Dimethylformamide (DMF)	~1 mg/mL[3][4]	~6.5 mM	Another option for stock solution preparation.
Water	Sparingly soluble	-	The hydrochloride salt is expected to have higher aqueous solubility.
10% DMSO in 90% Corn Oil	≥ 5 mg/mL[2]	≥ 32.6 mM	A potential vehicle for in vivo studies.[2]
10% DMSO in 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL[2]	≥ 32.6 mM	An alternative in vivo formulation to enhance solubility.[2]

Protocol for Preparing a Concentrated Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **3-Amino-5-hydroxybenzoic acid hydrochloride** in DMSO.

Materials:

- **3-Amino-5-hydroxybenzoic acid hydrochloride** (MW: 189.60 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional)

Procedure:

- Weigh out 1.896 mg of **3-Amino-5-hydroxybenzoic acid hydrochloride**.
- Add 1 mL of anhydrous DMSO to the solid.
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.
- Once fully dissolved, aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Protocol for Preparing a Working Solution in Phosphate-Buffered Saline (PBS)

This protocol describes the dilution of a DMSO stock solution into PBS for a final concentration of 100 μM .

Materials:

- 10 mM stock solution of **3-Amino-5-hydroxybenzoic acid hydrochloride** in DMSO
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile conical tubes

Procedure:

- Thaw an aliquot of the 10 mM DMSO stock solution at room temperature.
- In a sterile conical tube, add 990 μL of sterile PBS.
- Add 10 μL of the 10 mM DMSO stock solution to the PBS.

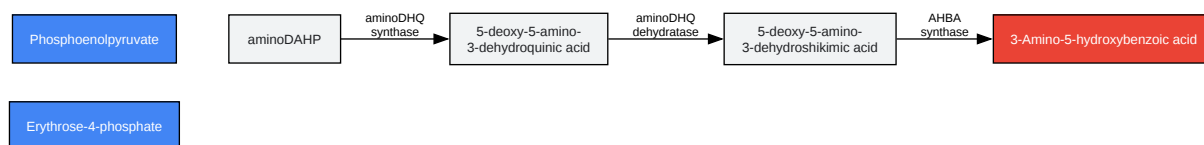
- Vortex the solution gently to ensure it is well-mixed.
- This will result in a 100 μ M working solution in PBS with a final DMSO concentration of 1%.
- Use the working solution immediately or store it for a short period at 4°C. For longer storage, it is advisable to prepare it fresh.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous buffer	The free base may be precipitating if the buffer pH is too high, neutralizing the hydrochloride salt. The final concentration may also exceed the aqueous solubility.	Ensure the pH of the final working solution is slightly acidic to neutral (ideally below the pKa of the amino group). Consider using a lower final concentration or incorporating a co-solvent if compatible with your experiment.
Compound does not dissolve in the initial solvent	The chosen solvent may not be suitable, or the compound may require more energy to dissolve.	For aqueous solutions, ensure the pH is appropriate. For organic stock solutions, try gentle warming (be cautious of degradation) or sonication to aid dissolution. ^[2] Always use high-purity, anhydrous solvents for preparing stock solutions.
Solution color changes over time	The compound may be degrading. Aromatic amines can be susceptible to oxidation, especially when exposed to light and air.	Prepare solutions fresh whenever possible. Store stock solutions protected from light at low temperatures. Purge the solvent with an inert gas before preparing the stock solution.
Inconsistent experimental results	This could be due to incomplete dissolution, precipitation during the experiment, or degradation of the compound.	Visually inspect your solutions for any precipitate before use. Ensure the pH of your experimental system is compatible with the compound's solubility. Prepare fresh working solutions for each experiment.

Visualizing the Biosynthetic Pathway

3-Amino-5-hydroxybenzoic acid is a key intermediate in the aminoshikimate pathway, which is a branch of the shikimate pathway. The following diagram illustrates the key steps leading to its formation.

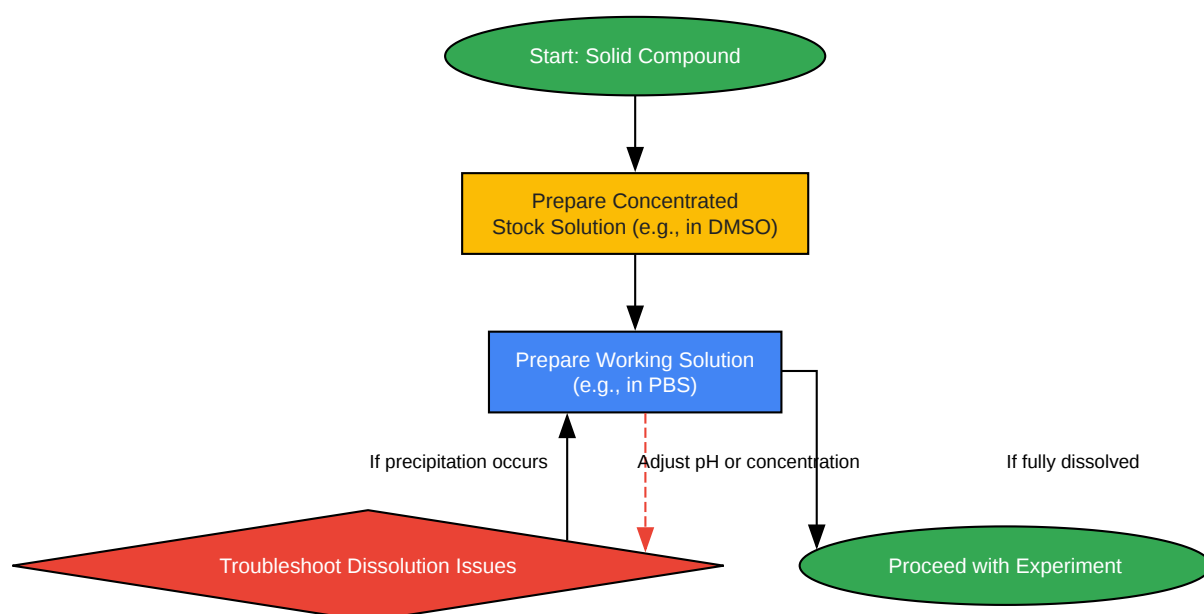


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Caption: Biosynthesis of 3-Amino-5-hydroxybenzoic acid.

Experimental Workflow for Solution Preparation

The following diagram outlines a logical workflow for preparing solutions of **3-Amino-5-hydroxybenzoic acid hydrochloride** for experimental use.



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